

Chemical and physical properties of Diquat Dibromide

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Compound of Interest

Compound Name: *Diquat Dibromide*

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Diquat Dibromide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diquat dibromide (chemical name: 1,1'-ethylene-2,2'-bipyridylium dibromide) is a non-selective contact herbicide and desiccant.[1][2] It is a quaternary ammonium compound widely utilized in agriculture for weed control and crop desiccation prior to harvest.[2] Its rapid action and broad-spectrum efficacy make it a significant compound of interest. This guide provides an in-depth overview of the chemical and physical properties of **Diquat dibromide**, details on experimental methodologies for their determination, and an exploration of its mechanism of action.

Chemical and Physical Properties

The chemical and physical properties of **Diquat dibromide** are crucial for understanding its environmental fate, biological activity, and for the development of analytical methods and formulations. A summary of these properties is presented in the tables below.

Identification and Structure

Property	Value	Reference
Chemical Name	1,1'-ethylene-2,2'-bipyridyldiylidium dibromide	[1]
CAS Number	85-00-7	[1]
Molecular Formula	C ₁₂ H ₁₂ Br ₂ N ₂	
Molecular Weight	344.05 g/mol	
Appearance	Colorless to yellow crystals or a pale yellow crystalline solid. The aqueous solution is dark reddish-brown.	
Canonical SMILES	C1[N+]2=CC=CC=C2C3=CC=C[N+]3=C1.[Br-].[Br-]	
InChI Key	ODPOAESBSUKMHD-UHFFFAOYSA-L	

Physicochemical Properties

Property	Value	Conditions	Reference
Melting Point	Decomposes above 300 °C; reported as 335-340 °C or 337 °C.		
Boiling Point	Decomposes.		
Water Solubility	700,000 mg/L	20 °C	
Solubility in Organic Solvents	Slightly soluble in alcohols and hydroxylic solvents. Practically insoluble in nonpolar organic solvents.	20 °C	
Vapor Pressure	<0.00001 mmHg (<<1.0 x 10 ⁻⁷ mm Hg)	20 °C	
Octanol-Water Partition Coefficient (log P)	-4.60		
Density	1.22 - 1.27 g/cm ³	20 °C	
pKa	Not applicable (quaternary ammonium salt)		

Experimental Protocols

The determination of the physicochemical properties of chemical compounds like **Diquat dibromide** follows standardized and internationally recognized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data reliability and comparability.

Determination of Melting Point (OECD 102)

The melting point of **Diquat dibromide**, which is reported as a decomposition temperature, is determined using the capillary method. A small, powdered sample is packed into a capillary tube and heated in a controlled manner. The temperatures at which melting begins and is complete are recorded. For substances that decompose, the temperature at which decomposition is observed is noted.

Determination of Water Solubility (OECD 105)

The flask method is suitable for highly soluble substances like **Diquat dibromide**. An excess amount of the solid is equilibrated with water at a constant temperature with agitation for a defined period. The saturated solution is then filtered or centrifuged, and the concentration of **Diquat dibromide** in the aqueous phase is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

Determination of Vapor Pressure (OECD 104)

The gas saturation method is appropriate for substances with very low vapor pressures. A stream of inert gas is passed through or over the substance at a known flow rate and constant temperature, allowing the gas to become saturated with the vapor of the substance. The amount of substance transported by the gas is then trapped and quantified. The vapor pressure can be calculated from the volume of gas and the mass of the substance collected.

Determination of Octanol-Water Partition Coefficient (log P) (OECD 107 & 117)

The shake flask method (OECD 107) is a common technique for determining the octanol-water partition coefficient. A solution of **Diquat dibromide** in either water or octanol is placed in a vessel with the other immiscible solvent. The mixture is shaken until equilibrium is reached. The concentrations of the analyte in both the water and octanol phases are then measured to calculate the partition coefficient. For compounds with very low or high log P values, the HPLC method (OECD 117) can be used, which correlates the retention time of the substance on a reverse-phase column with the log P values of known standards.

Analytical Determination Workflow

A general workflow for the quantitative analysis of **Diquat dibromide** in environmental or biological samples using HPLC is outlined below.



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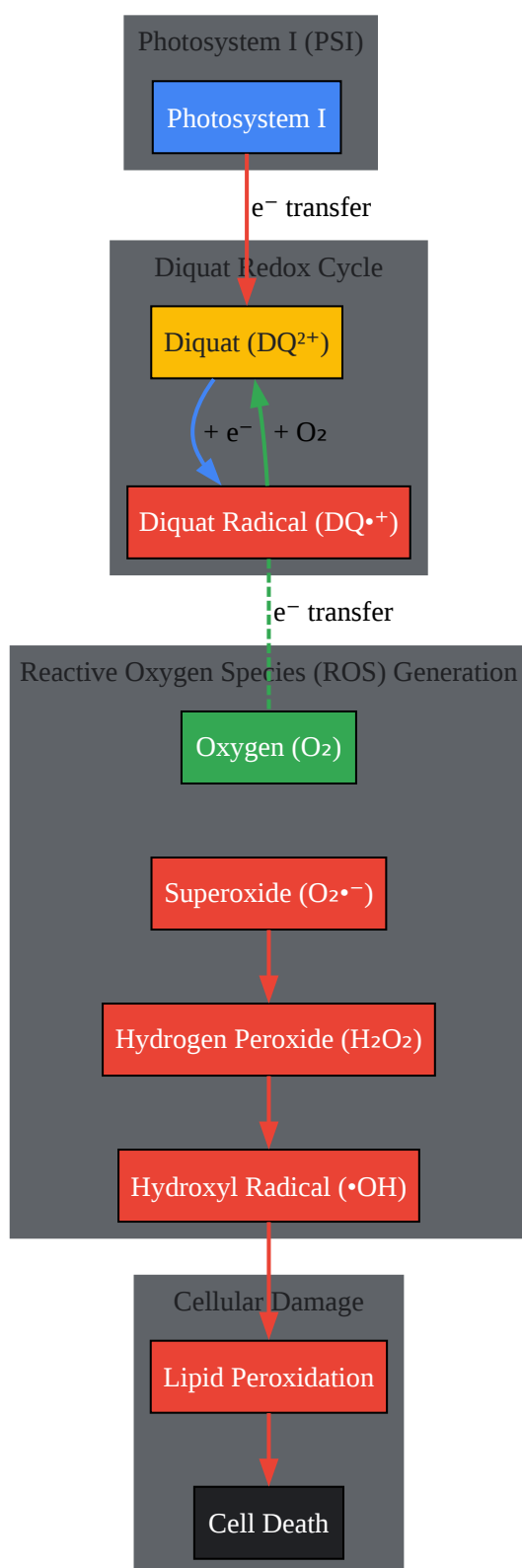
A generalized workflow for the analysis of **Diquat Dibromide**.

Mechanism of Action and Signaling Pathway

Diquat dibromide exerts its herbicidal effect by interfering with photosynthesis, specifically by acting as a Photosystem I (PSI) electron acceptor. This leads to a cascade of events resulting in the generation of reactive oxygen species (ROS) and subsequent cell death.

Redox Cycling and ROS Generation

The mechanism involves a process known as redox cycling. In the presence of light and the photosynthetic electron transport chain, the diquat dication (DQ^{2+}) is reduced by accepting an electron from Photosystem I, forming a radical cation ($DQ^{\bullet+}$). This radical cation is then rapidly re-oxidized by molecular oxygen (O_2) back to the diquat dication, while concurrently producing a superoxide radical ($O_2^{\bullet-}$). This cyclical process generates a large amount of superoxide radicals, which can then be converted to other highly reactive oxygen species, such as hydrogen peroxide (H_2O_2) and hydroxyl radicals ($\bullet OH$). These ROS cause rapid lipid peroxidation of cell membranes, leading to loss of membrane integrity, leakage of cellular contents, and ultimately, cell death.



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The redox cycling of Diquat and subsequent ROS generation.

Stability and Decomposition

Diquat dibromide is chemically stable under standard ambient conditions and in neutral or acidic solutions. However, it undergoes hydrolysis in alkaline waters. When heated to decomposition at high temperatures (around 335 °C), it emits toxic fumes, including nitrogen oxides and hydrogen bromide. It is also sensitive to UV light, which can cause photochemical decomposition.

Conclusion

This technical guide has provided a detailed overview of the core chemical and physical properties of **Diquat dibromide**, referencing standardized methodologies for their determination. The elucidation of its mechanism of action through redox cycling and the generation of reactive oxygen species highlights the biochemical basis for its potent herbicidal activity. This comprehensive information serves as a valuable resource for researchers, scientists, and professionals in drug development and agrochemical industries, facilitating a deeper understanding of this important compound.

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References

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